

effect of powder to liquid ratio on Ketac Cem Radiopaque working time

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Compound of Interest

Compound Name: Ketac Cem Radiopaque

Cat. No.: B1179176

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Technical Support Center: Ketac Cem Radiopaque

This technical support guide provides troubleshooting information and frequently asked questions regarding the effect of the powder-to-liquid ratio on the working time of **Ketac Cem Radiopaque**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the manufacturer's recommended powder-to-liquid ratio for **Ketac Cem Radiopaque**, and what is the expected working time at this ratio?

The recommended mixing ratio for **Ketac Cem Radiopaque** is one level scoop of powder to two drops of liquid.^{[1][2]} This corresponds to a powder-to-liquid weight ratio of 3.8:1.^[1] At a room temperature of 23°C (73°F) and 50% relative humidity, the working time, including mixing, is 3 minutes and 30 seconds.^{[1][3][4][5]}

Q2: How does altering the powder-to-liquid ratio affect the working time of **Ketac Cem Radiopaque**?

Altering the powder-to-liquid ratio directly impacts the working time. A higher powder-to-liquid ratio (i.e., more powder) will accelerate the setting reaction and shorten the working time.^{[1][6]} Conversely, a lower powder-to-liquid ratio (i.e., less powder) will result in a longer working time. However, it is important to note that deviating from the recommended ratio can also affect other properties of the cement, such as its strength and solubility.^{[7][8]}

Q3: What are other factors that can influence the working time of **Ketac Cem Radiopaque**?

Besides the powder-to-liquid ratio, several other factors can affect the working time of glass ionomer cements like **Ketac Cem Radiopaque**:

- Temperature: Higher temperatures will shorten the working time, while lower temperatures will extend it.^[1] Mixing on a cooled glass slab can help to prolong the working time.^[1]
- Mixing Time: While some studies suggest that increasing mixing time does not significantly reduce the setting time, prolonged mixing can accelerate the reaction and decrease the working time.^[9]^[10]
- Humidity: The instructions for use specify a relative humidity of 50%.^[1] Variations in humidity can potentially affect the setting reaction.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Working time is too short.	The powder-to-liquid ratio is too high (too much powder).	Ensure you are using one level, uncompressed scoop of powder for every two drops of liquid.
The ambient temperature is too high.	Mix the cement in a cooler environment or on a cooled glass slab.	
The powder and liquid were not mixed immediately after dispensing.	Mix the components immediately after dispensing to maximize the available working time.	
Working time is too long.	The powder-to-liquid ratio is too low (not enough powder).	Verify the correct powder-to-liquid ratio is being used. A mix that is too thin may lead to pulpitis. [1]
The ambient temperature is too low.	Mix the cement at the recommended room temperature of 20-25°C (68-77°F). [1]	
Inconsistent working times between batches.	Inaccurate dispensing of powder or liquid.	Ensure the powder bottle is shaken to fluff the powder before dispensing a level scoop. [11] Hold the liquid bottle vertically to dispense uniform drops.
Variations in environmental conditions.	Standardize the temperature and humidity in the working area as much as possible.	

Data Summary

The following table provides an overview of the expected working time of **Ketac Cem Radiopaque** at different powder-to-liquid ratios under standard temperature conditions (23°C/73°F). Please note that values other than the manufacturer's recommendation are illustrative and based on the general principle that a higher powder-to-liquid ratio reduces working time.

Powder-to-Liquid Ratio (by weight)	Consistency	Expected Working Time (including mixing)
3.0 : 1	Thinner	> 4 minutes 30 seconds
3.8 : 1 (Recommended)	Viscid	3 minutes 30 seconds
4.5 : 1	Thicker	< 2 minutes 30 seconds

Experimental Protocols

Objective: To determine the effect of varying the powder-to-liquid ratio on the working time of **Ketac Cem Radiopaque**.

Materials:

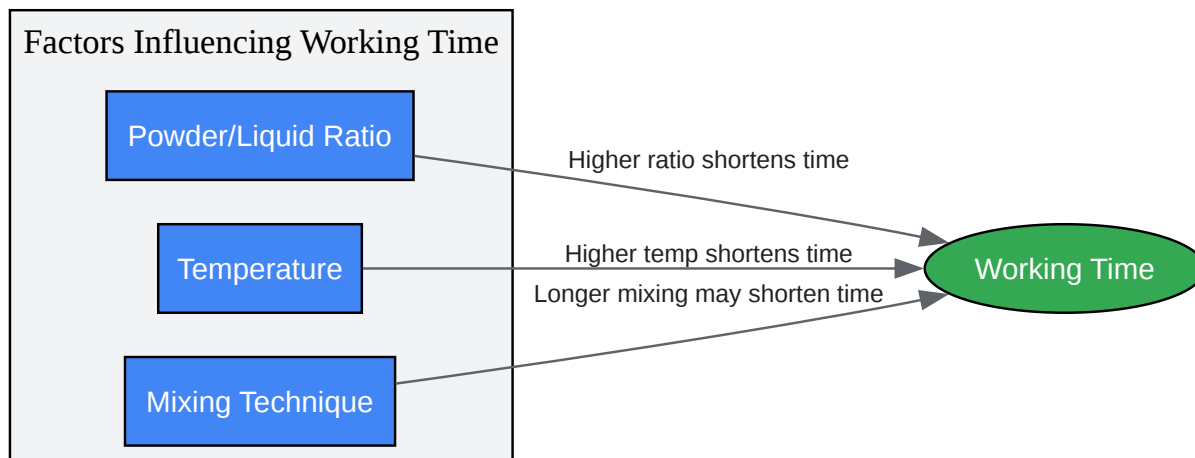
- **Ketac Cem Radiopaque** powder and liquid
- Mixing pad and spatula
- Stopwatch
- ISO 9917-1:2007 compliant penetrometer or similar device
- Environmental chamber or temperature-controlled room (23°C ± 1°C, 50% ± 5% relative humidity)

Methodology:

- Conditioning: Acclimatize all materials and equipment to the controlled environmental conditions for at least 2 hours prior to testing.

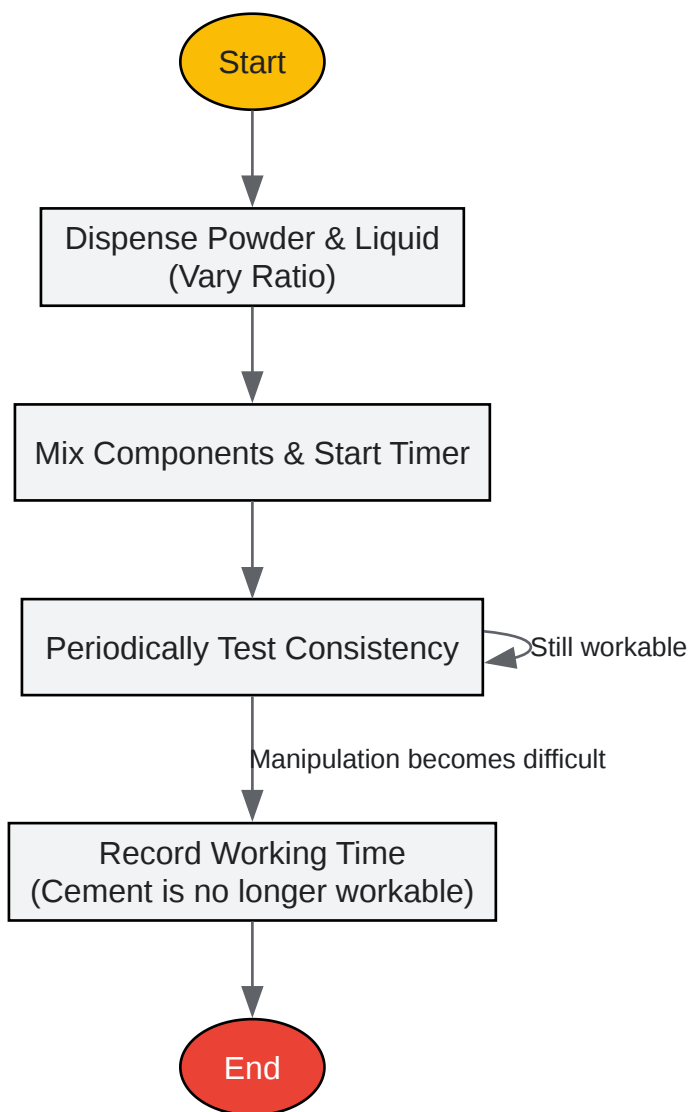
- Dispensing:
 - Group 1 (Recommended Ratio): Dispense one level scoop of powder and two drops of liquid (3.8:1 w/w).
 - Group 2 (Lower P/L Ratio): Dispense a pre-weighed amount of powder and liquid to achieve a 3.0:1 ratio.
 - Group 3 (Higher P/L Ratio): Dispense a pre-weighed amount of powder and liquid to achieve a 4.5:1 ratio.
- Mixing:
 - Start the stopwatch immediately upon combining the powder and liquid.
 - Mix the components according to the manufacturer's instructions (add all powder to the liquid at once) for the recommended time (e.g., 15-20 seconds) to achieve a homogeneous paste.^{[1][12]}
- Working Time Determination (ISO 9917-1):
 - Immediately after mixing, begin testing the consistency of the cement.
 - The working time is defined as the period from the start of mixing until the cement no longer adheres to a clean, dry probe or can no longer be manipulated without disruption.
 - Alternatively, using a penetrometer, the working time ends when the needle fails to penetrate to a specific depth.
- Data Recording: Record the working time for each group. Repeat the experiment at least three times for each ratio to ensure reproducibility.

Visualizations



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Caption: Factors affecting the working time of **Ketac Cem Radiopaque**.



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Caption: Experimental workflow for determining working time.

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